

# 4'-Bromoflavone: A Comprehensive Technical Review of its Biological Activities and Therapeutic Potential

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## Compound of Interest

Compound Name: 4'-Bromoflavone

Cat. No.: B8770784

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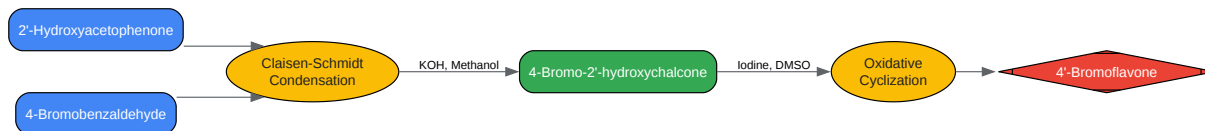
For Researchers, Scientists, and Drug Development Professionals

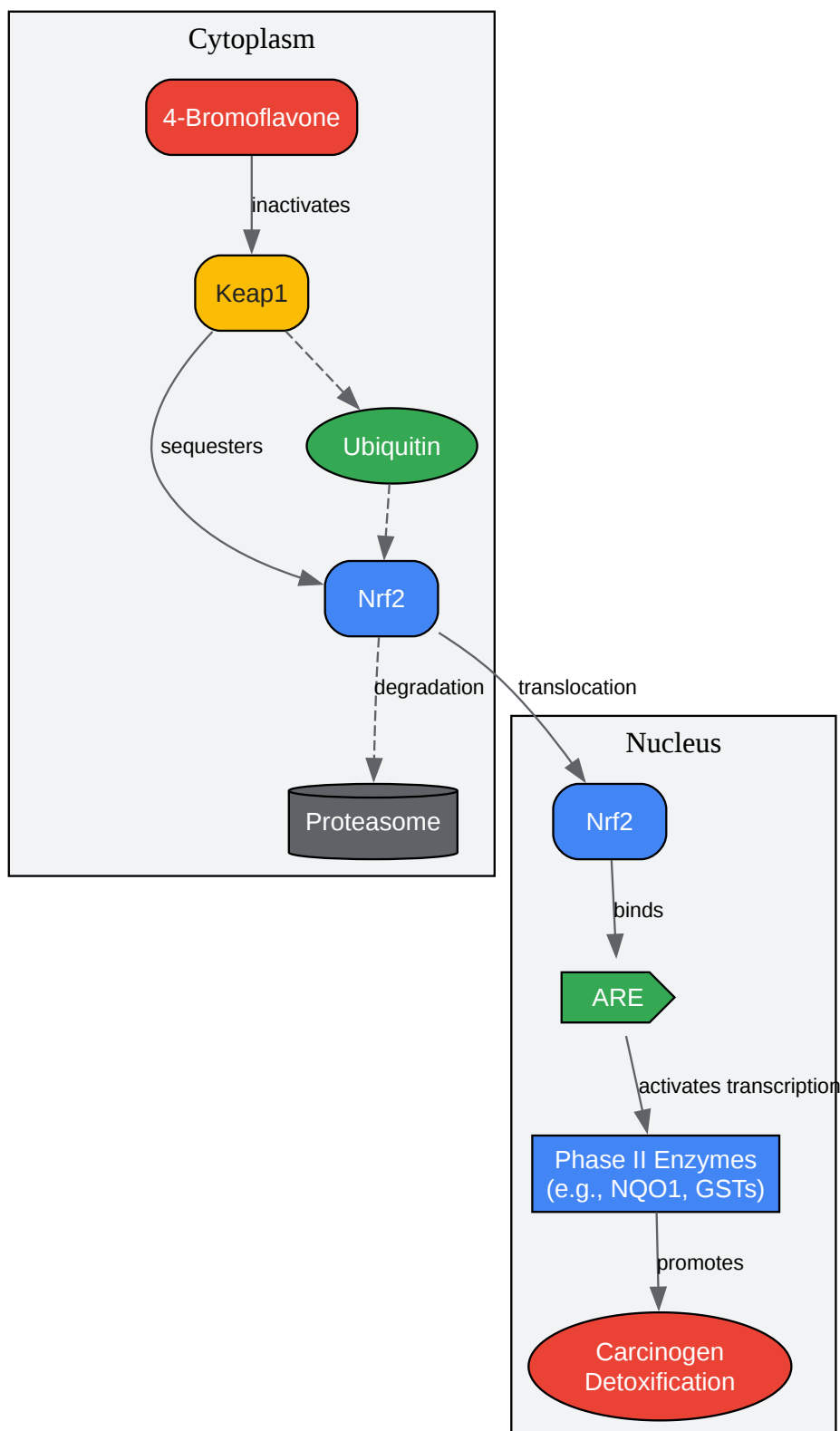
## Introduction

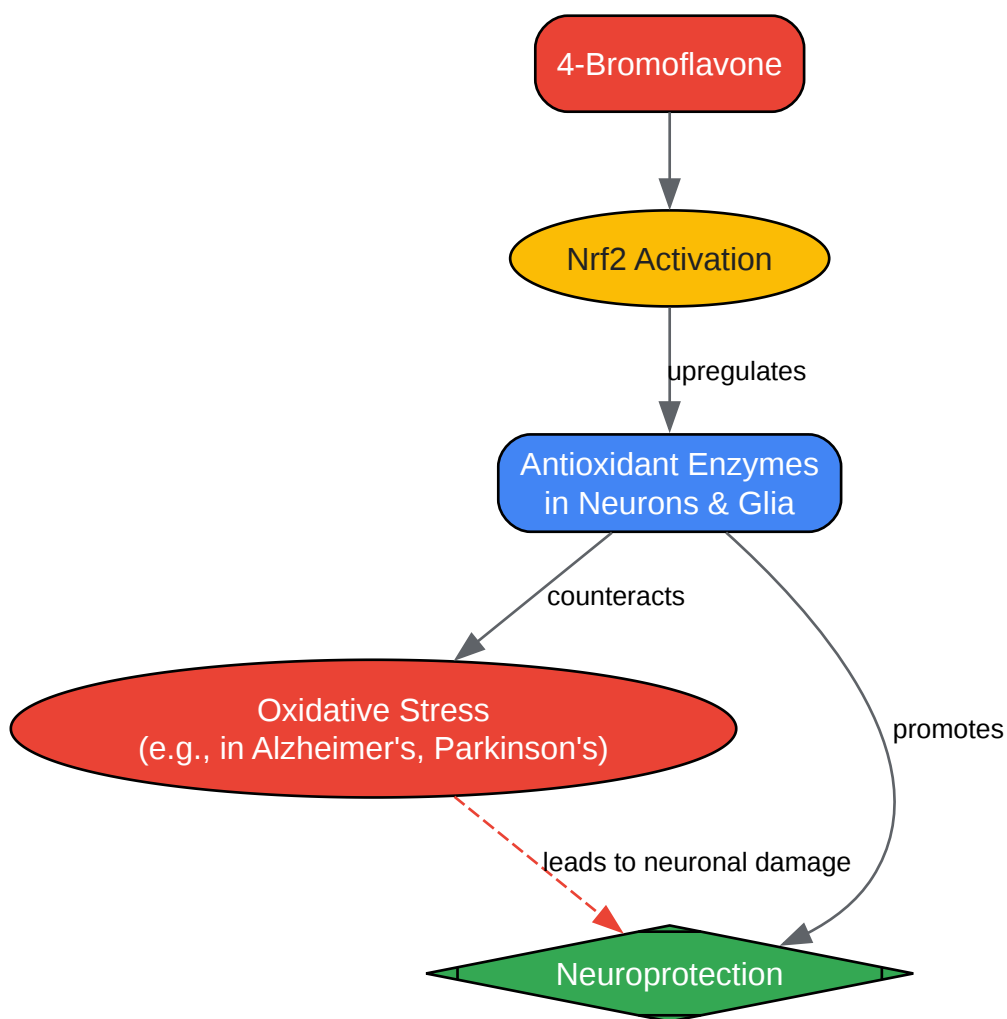
**4'-Bromoflavone** is a synthetic derivative of the flavone backbone, a class of compounds widely distributed in the plant kingdom. Flavonoids, in general, are recognized for their broad spectrum of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. **4'-Bromoflavone**, in particular, has emerged as a potent chemopreventive agent due to its remarkable ability to induce phase II detoxification enzymes, which play a crucial role in protecting cells from carcinogenic insults. This technical guide provides an in-depth review of the current research on **4'-Bromoflavone**, summarizing key quantitative data, detailing experimental protocols, and visualizing the underlying molecular mechanisms.

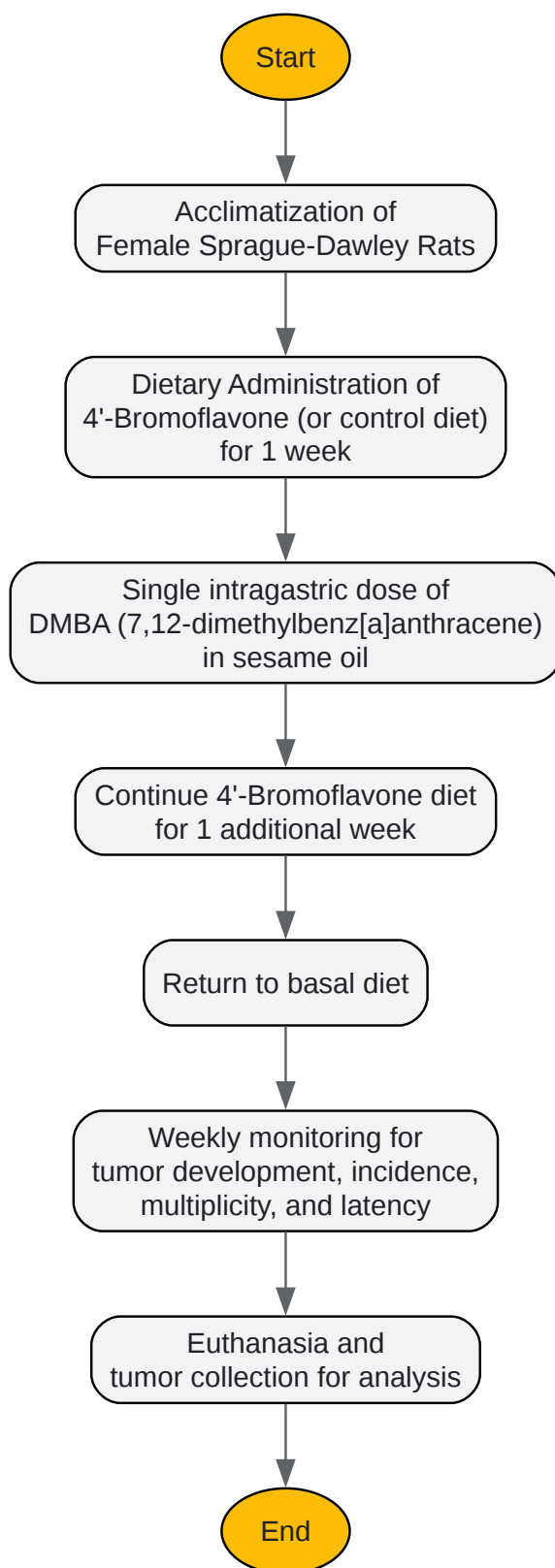
## Synthesis of 4'-Bromoflavone

The synthesis of **4'-Bromoflavone** is a relatively straightforward and cost-effective process, typically achieved through a two-step procedure. The first step involves a Claisen-Schmidt condensation of 2'-hydroxyacetophenone and 4-bromobenzaldehyde in the presence of a base, such as potassium hydroxide, to form 4-bromo-2'-hydroxychalcone. Subsequent oxidative cyclization of the chalcone intermediate, often using iodine in dimethyl sulfoxide (DMSO), yields **4'-Bromoflavone**.









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